

1-Iodoheptane CAS number 4282-40-0 specifications

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Compound of Interest

Compound Name: *1-Iodoheptane*

Cat. No.: *B1294452*

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Technical Guide to 1-Iodoheptane (CAS 4282-40-0)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Iodoheptane** (CAS 4282-40-0), a key organic compound utilized in various synthetic and research applications. This document outlines its chemical and physical properties, safety information, and a representative synthetic protocol.

Chemical Identity and Properties

1-Iodoheptane, also known as heptyl iodide, is a haloalkane consisting of a seven-carbon alkyl chain with an iodine atom at the terminal position.^[1] It is a colorless to pale yellow liquid and is generally insoluble in water but soluble in organic solvents like benzene, ether, ethanol, acetone, and chloroform.^{[1][2][3][4]} The presence of the iodine atom makes it a valuable intermediate in organic synthesis, particularly for introducing a heptyl group into a molecule through nucleophilic substitution reactions.^[1]

Chemical Identifiers

Identifier	Value
CAS Number	4282-40-0 [5]
Molecular Formula	C ₇ H ₁₅ I [5]
Molecular Weight	226.10 g/mol [5]
InChI Key	LMHCYRULPLGEEZ-UHFFFAOYSA-N [1]
Canonical SMILES	CCCCCCI [5]
Synonyms	1-Heptyl iodide, n-Heptyl iodide, Heptane, 1-iodo-[1] [5]

Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid [1][2]
Melting Point	-48 °C [6]
Boiling Point	204 °C [7]
98 °C at 23 Torr [5]	
Density	1.379 g/mL at 25 °C [6]
Refractive Index	n _{20/D} 1.490 [2]
Flash Point	76 °C (168.8 °F) - closed cup
Solubility	Insoluble in water; Soluble in benzene, chloroform, ethanol, ether, acetone [1][2][4]
Vapor Pressure	0.386 mmHg at 25°C [4]

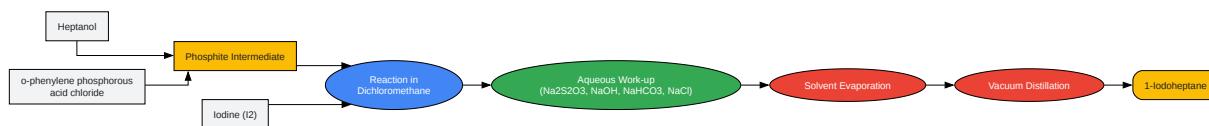
Synthesis Protocol

A common method for the synthesis of **1-Iodoheptane** involves the reaction of heptanol with a phosphite and iodine. The following is a representative experimental protocol.[\[2\]\[4\]\[8\]](#)

Experimental Methodology

- Preparation of o-phenylene phosphorous acid chloride: Catechol is reacted with phosphorus trichloride to produce o-phenylene phosphorous acid chloride.
- Formation of Phosphite: The resulting o-phenylene phosphorous acid chloride is then reacted with heptanol to yield a colorless oily phosphite.
- Iodination: 0.20 mol of the phosphite and 0.20 mol of iodine are added to 500 ml of dichloromethane. The mixture is stirred at room temperature for 1 hour.
- Work-up: The reaction mixture is washed with a 10% sodium thiosulfate solution to remove any unreacted iodine. Subsequently, it is washed with a 5% NaOH solution, a 5% NaHCO₃ solution, and a saturated NaCl solution. The organic phase is then separated.
- Purification: The solvent is evaporated, and the crude product is purified by distillation under reduced pressure to yield **1-iodoheptane**.^[8]

Synthesis Workflow



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Caption: Synthesis workflow for **1-iodoheptane**.

Applications in Research and Development

1-Iodoheptane serves as a versatile reagent in organic synthesis. One notable application is in the functionalization of symmetrical star-shaped molecules with carborane clusters.^{[2][9]} Its

utility stems from the reactivity of the carbon-iodine bond, which allows for the facile introduction of the heptyl group into various molecular scaffolds. In the context of drug development, haloalkanes like **1-Iodoheptane** are fundamental building blocks for the synthesis of more complex pharmaceutical intermediates and active pharmaceutical ingredients.

Metabolically, **1-iodoheptane** is known to have human metabolites, including heptyl-glutathione.[10]

Safety Information

1-Iodoheptane is considered a hazardous substance and should be handled with appropriate safety precautions.[11] It is irritating to the eyes, skin, and respiratory system.[10][11] Ingestion may be harmful.[11] It is a combustible liquid and may emit poisonous and corrosive fumes upon combustion.[7][11]

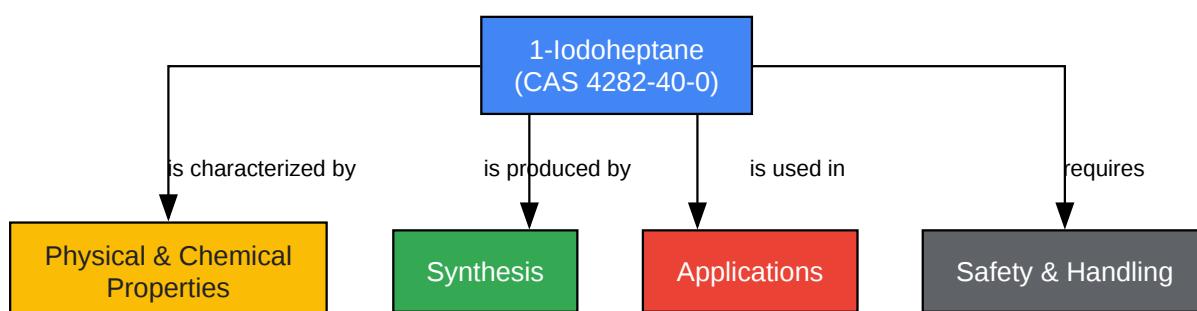
Hazard and Precautionary Statements

GHS Classification	Hazard Statements	Precautionary Statements
Skin Irritation (Category 2)[10][12]	H315: Causes skin irritation[10]	P264: Wash skin thoroughly after handling[13]
Eye Irritation (Category 2)[10][12]	H319: Causes serious eye irritation[10]	P280: Wear protective gloves/protective clothing/eye protection/face protection[13]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation[10][12]	H335: May cause respiratory irritation[10][12]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[13]
Combustible Liquid[13]	H227: Combustible liquid[13]	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking[13]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably under a fume hood.[11] Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves (neoprene is recommended), eye protection, and a lab coat.[11]
- Storage: Store in a cool, dry, and well-ventilated place away from direct light and incompatible materials such as strong oxidizing agents and strong bases.[7][14] The product may discolor on exposure to light or if stored for long periods.[2][7] Some commercial preparations are stabilized with copper chips.[1]

Logical Relationship Diagram



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Caption: Core aspects of **1-Iodoheptane**.

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